

# 2-Chloro-4,6-dimethoxypyridine chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-4,6-dimethoxypyridine

Cat. No.: B011224

[Get Quote](#)

## An In-depth Technical Guide to 2-Chloro-4,6-dimethoxypyrimidine

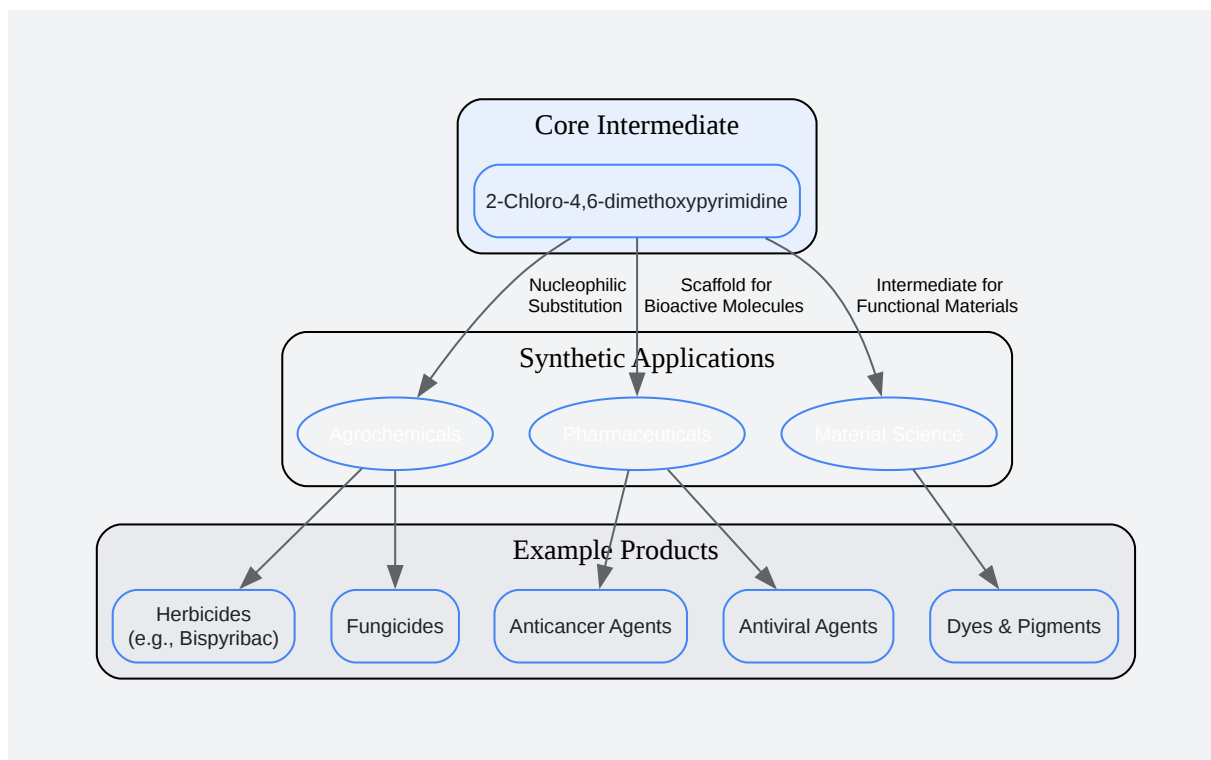
For Researchers, Scientists, and Drug Development Professionals

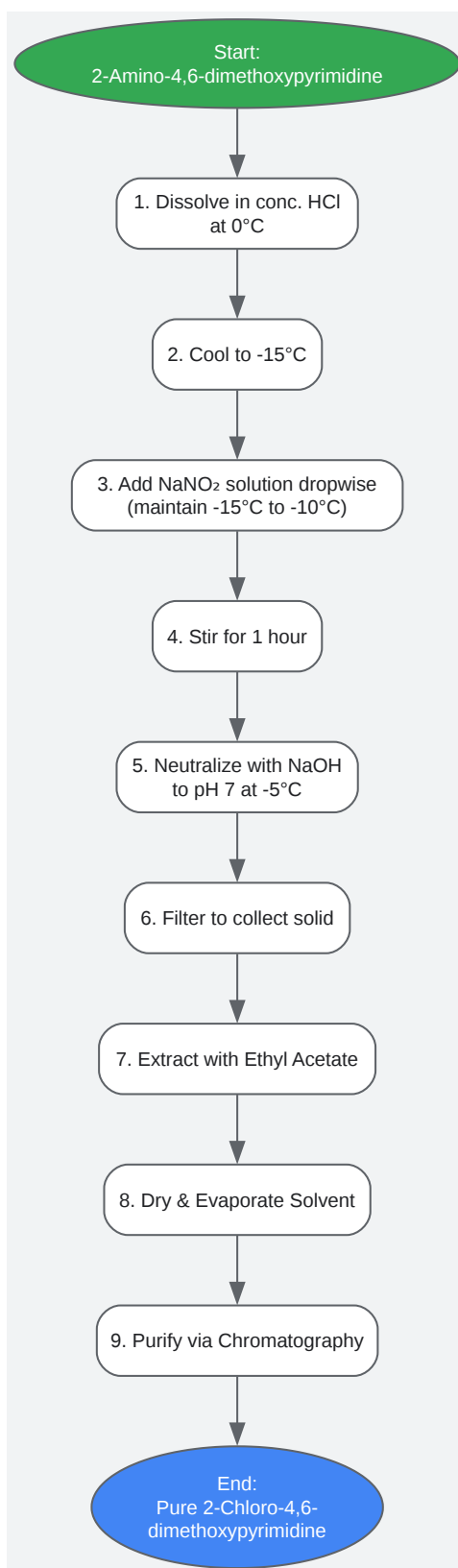
### Introduction

2-Chloro-4,6-dimethoxypyrimidine is a versatile heterocyclic compound that serves as a critical intermediate in the synthesis of a wide range of organic molecules. Identified by its CAS Number 13223-25-1, this pyrimidine derivative is particularly significant in the agrochemical and pharmaceutical industries.<sup>[1]</sup><sup>[2]</sup> Its unique structure, featuring a reactive chlorine atom and two methoxy groups, allows for diverse chemical modifications, making it an invaluable building block for creating complex, bioactive compounds.<sup>[2]</sup> This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and applications, tailored for professionals in research and development.

### Chemical Structure and Identifiers

The structure of 2-Chloro-4,6-dimethoxypyrimidine is characterized by a pyrimidine ring substituted with a chlorine atom at the C2 position and two methoxy groups at the C4 and C6 positions.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. innospk.com [innospk.com]
- 2. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [2-Chloro-4,6-dimethoxypyridine chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b011224#2-chloro-4-6-dimethoxypyridine-chemical-properties-and-structure\]](https://www.benchchem.com/product/b011224#2-chloro-4-6-dimethoxypyridine-chemical-properties-and-structure)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)